

4-Chloropteridine: An Overview of a Sparsely Documented Heterocycle

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Compound of Interest

Compound Name: 4-Chloropteridine

Cat. No.: B1599579

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current scientific understanding of **4-Chloropteridine**, a heterocyclic compound of potential interest in medicinal chemistry and drug discovery. The following sections provide a summary of its fundamental properties and situate it within the broader context of pteridine derivatives.

Core Properties of 4-Chloropteridine

Fundamental identifying information for **4-Chloropteridine** has been collated from chemical supplier databases.

Property	Value	Source
CAS Number	72700-48-2	Ambeed[1]
Molecular Formula	C ₆ H ₃ ClN ₄	Ambeed[1]
Molecular Weight	166.57 g/mol	Ambeed[1]

A schematic of the chemical structure of **4-Chloropteridine** is presented below.

Caption: 2D structure of **4-Chloropteridine**.

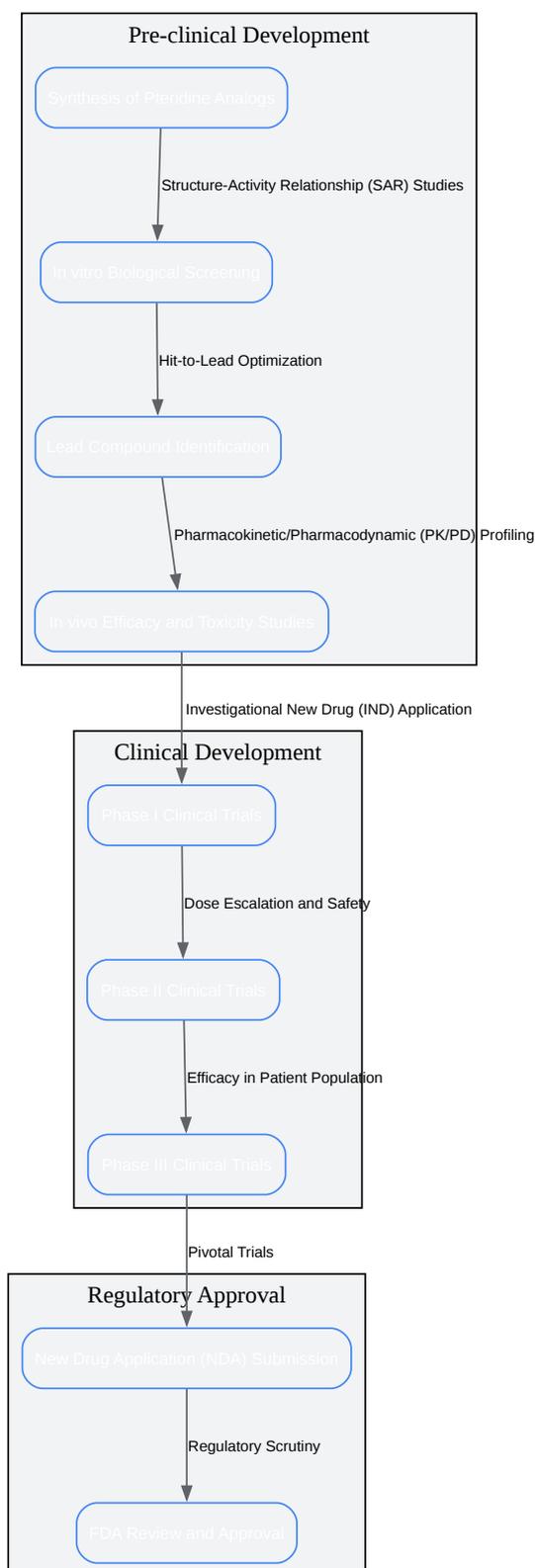
The Pteridine Scaffold: A Privileged Structure in Drug Discovery

Pteridines are a class of heterocyclic aromatic compounds composed of fused pyrimidine and pyrazine rings. This core structure is found in a variety of biologically important molecules and has served as a scaffold for the development of several therapeutic agents.

Biological Significance of Pteridine Derivatives

Pteridine derivatives are implicated in a wide array of biological processes. They can function as enzyme cofactors, pigments, and signaling molecules. The versatility of the pteridine scaffold has made it an attractive target for medicinal chemists.

A generalized workflow for the investigation of novel pteridine derivatives is outlined below.



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Caption: Generalized drug discovery pipeline for pteridine-based compounds.

Current State of Knowledge on 4-Chloropteridine

Despite the established importance of the pteridine scaffold, a comprehensive review of the scientific literature reveals a notable absence of specific data for **4-Chloropteridine**. At present, there are no readily available publications detailing its:

- Synthesis: Specific, reproducible synthetic routes.
- Reactivity: Chemical properties and reactivity profile.
- Experimental Protocols: Detailed methodologies for its use in research.
- Spectroscopic Data: Characterization data such as NMR, IR, or mass spectrometry.
- Biological Activity: In vitro or in vivo studies to determine its pharmacological effects.

This lack of information suggests that **4-Chloropteridine** is a sparsely explored chemical entity.

Future Directions

The absence of data on **4-Chloropteridine** presents an opportunity for novel research. Future investigations could focus on:

- Development of a reliable synthetic protocol: Establishing an efficient method for the preparation of **4-Chloropteridine** would be the first critical step to enable further research.
- Chemical and physical characterization: A thorough analysis of its properties would provide a foundational understanding of the molecule.
- Biological screening: Evaluation of its activity in various biological assays could uncover potential therapeutic applications.

In conclusion, while the fundamental identifiers for **4-Chloropteridine** are available, the scientific community has yet to publish in-depth studies on this compound. The information presented here is intended to serve as a starting point for researchers interested in exploring the potential of this and other novel pteridine derivatives.

References

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Sources

- 1. 72700-48-2[4-Chloropteridine] Ambeed [ambeed.com]
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Phone: (601) 213-4426

Email: info@benchchem.com